

# Technical Support Center: Troubleshooting MenE Enzyme Assays

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## Compound of Interest

Compound Name: *O*-succinylbenzoyl-CoA

Cat. No.: B15598989

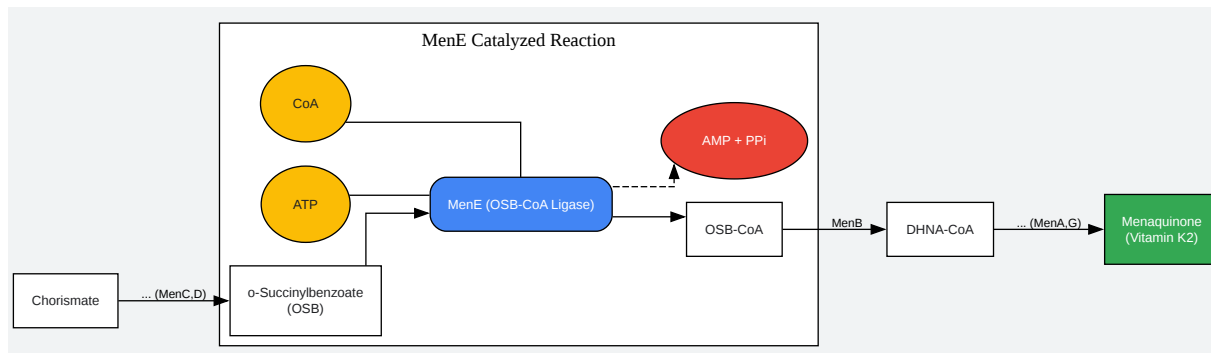
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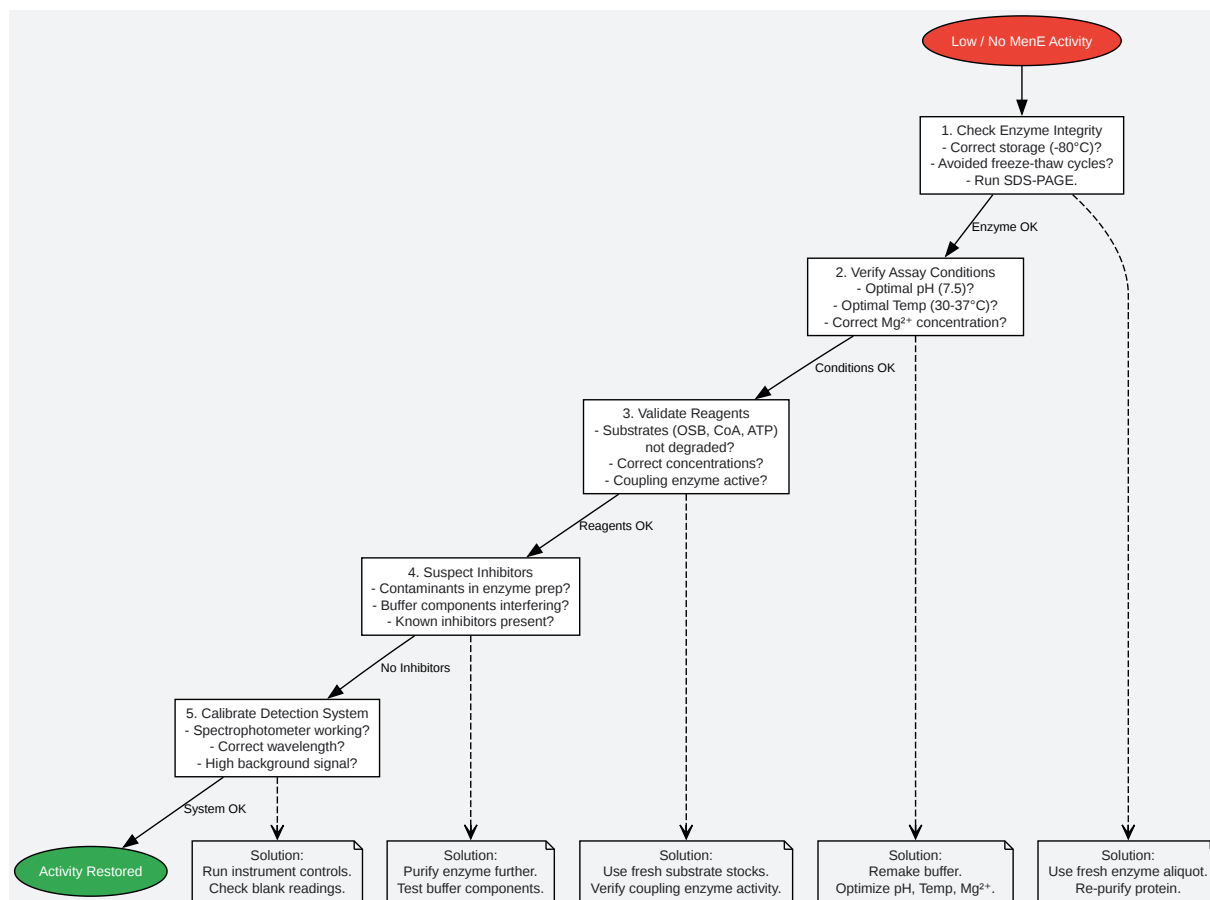
This guide provides troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals working with MenE (o-succinylbenzoate-CoA ligase) assays.

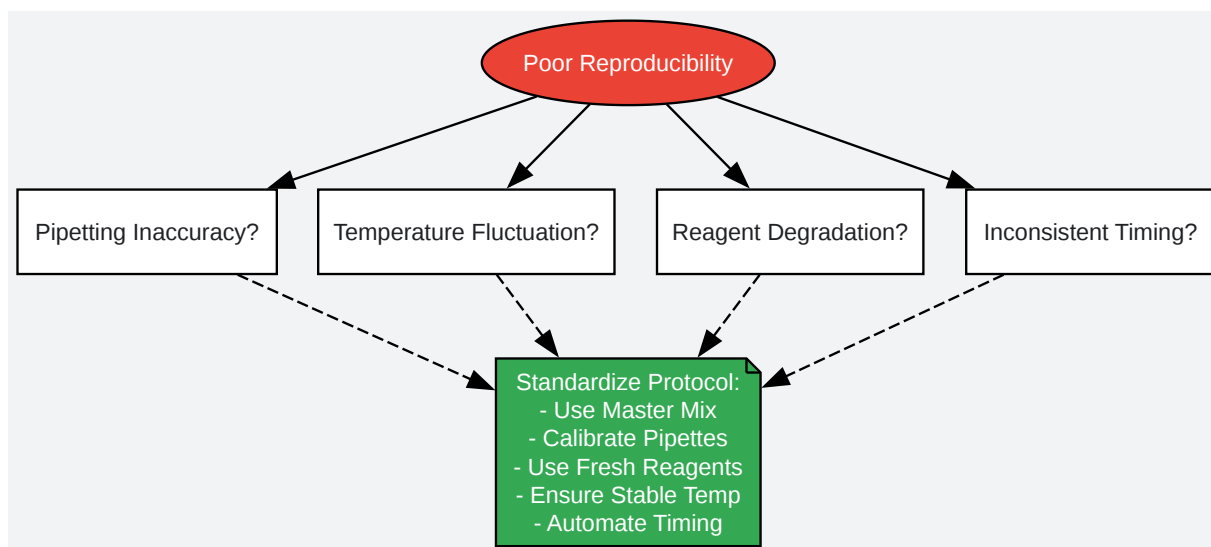
## Frequently Asked Questions (FAQs)

### Q1: What is MenE and what is its function?

A: MenE, also known as o-succinylbenzoate-CoA ligase, is an essential enzyme in the bacterial menaquinone (Vitamin K2) biosynthesis pathway.<sup>[1]</sup> It is encoded by the *menE* gene and catalyzes the conversion of o-succinylbenzoate (OSB) to **o-succinylbenzoyl-CoA** (OSB-CoA) by ligating it with Coenzyme A (CoA).<sup>[2][3][4]</sup> This reaction requires the energy from ATP hydrolysis.<sup>[1]</sup> The menaquinone pathway is crucial for the survival of many pathogenic bacteria, making MenE a promising target for the development of new antibiotics.<sup>[5][6]</sup>







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